

# The Selectivity Profile of MPX-004: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *MPX-004*  
Cat. No.: *B12396823*

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For Researchers, Scientists, and Drug Development Professionals

**MPX-004** is a potent and selective antagonist of the GluN2A subunit of the N-methyl-D-aspartate (NMDA) receptor. This guide provides an in-depth overview of its selectivity profile, drawing upon key in vitro and ex vivo studies. The data is presented to facilitate its use as a pharmacological tool for investigating the physiological and pathological roles of GluN2A-containing NMDA receptors.

## Core Selectivity and Potency

**MPX-004** demonstrates significant selectivity for GluN2A-containing NMDA receptors over other GluN2 subunits. This selectivity has been consistently demonstrated across multiple experimental platforms, including recombinant cell lines and native neuronal preparations.

## Table 1: In Vitro Selectivity of MPX-004 Against NMDA Receptor Subunits

Assay System	Target	IC50 (nM)	Reference
HEK Cells (Ca <sup>2+</sup> Flux Assay)	GluN2A	79	[1][2][3]
HEK Cells (Ca <sup>2+</sup> Flux Assay)	GluN2B	No Inhibition	[1][2][3]
HEK Cells (Ca <sup>2+</sup> Flux Assay)	GluN2D	No Inhibition	[1][2][3]
Xenopus Oocytes (Electrophysiology)	GluN2A	198 ± 17	[1][4]
Xenopus Oocytes (Electrophysiology)	GluN2B	>30,000 (estimated >150-fold selectivity)	[1]
Xenopus Oocytes (Electrophysiology)	GluN2C	Weak inhibition (up to 8% at 10 μM)	[3][4]
Xenopus Oocytes (Electrophysiology)	GluN2D	Weak inhibition (up to 8% at 10 μM)	[3][4]

**Table 2: Activity of MPX-004 on Native NMDA Receptors**

Preparation	Effect	Measurement	Reference
Rat Pyramidal Neurons (Primary Culture)	~30% inhibition of whole-cell current	Electrophysiology	[1][2][4]
Rat Hippocampal Slices (CA1)	~60% inhibition of NMDA receptor-mediated fEPSP	Electrophysiology	[1][2][4]
GRIN2A Knockout Mice Cortical Slices	No inhibitory effect on NMDA receptor-mediated synaptic currents	Electrophysiology	[1][2]

## Off-Target Profile

To assess its broader selectivity, **MPX-004** was screened against a panel of central nervous system-relevant receptors and enzymes.

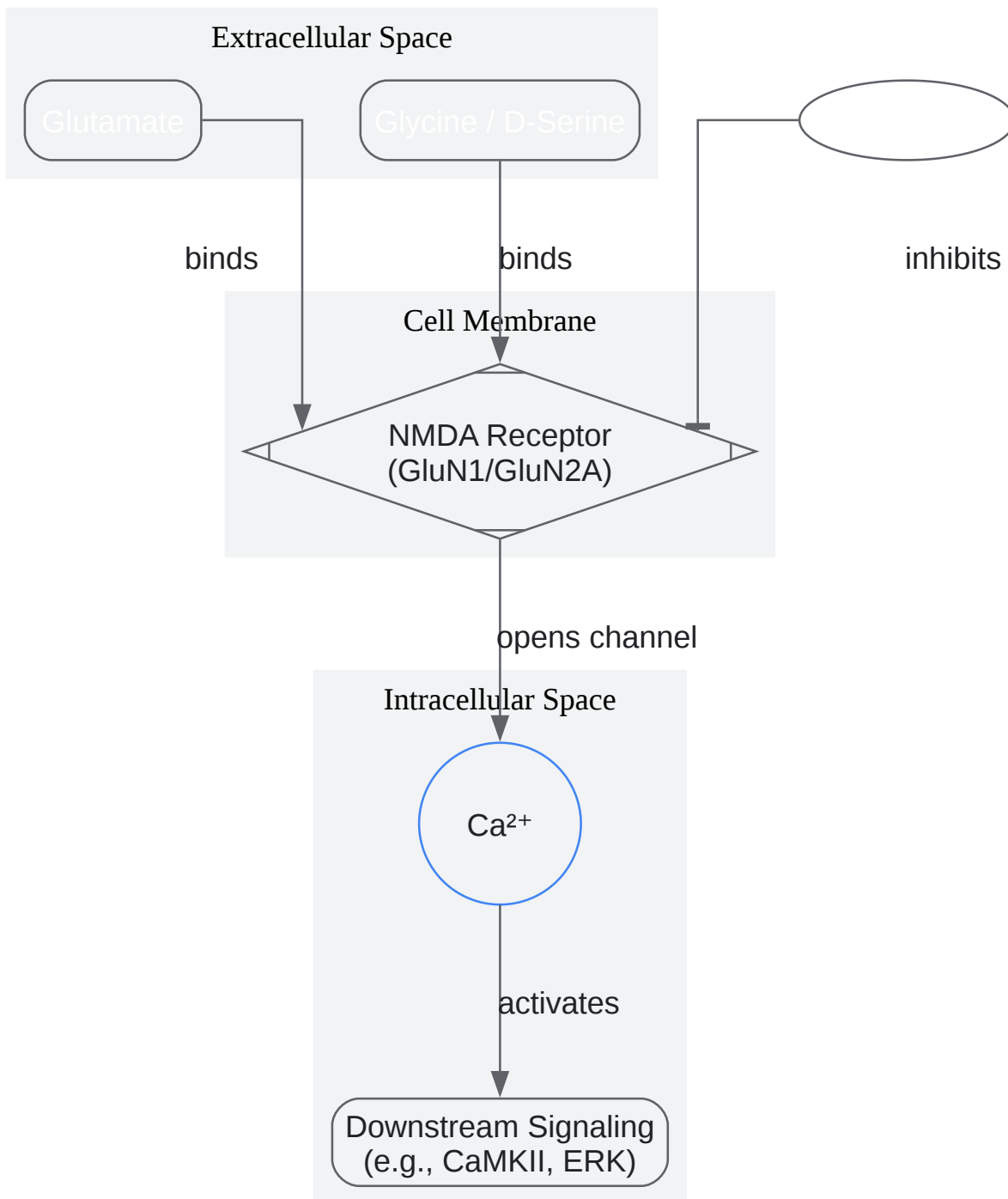
**Table 3: Off-Target Binding Profile of MPX-004 (at 1  $\mu$ M)**

Target	% Inhibition of Binding	Reference
5-HT1B (antagonist binding)	35%	[1][3]
5-HT2A (agonist binding)	31%	[1][3]
EP4 (agonist binding)	27%	[1][3]

**MPX-004** demonstrated less than 25% inhibition on the remainder of the targets in the CEREP-80 panel.[1][4] Furthermore, it had no effect on AMPA receptor-mediated synaptic currents in mouse visual cortex slices at a concentration of 50  $\mu$ M.[1][3]

## Signaling Pathway

**MPX-004** acts as a negative allosteric modulator of the NMDA receptor, specifically targeting those containing the GluN2A subunit. By binding to the receptor, it reduces the influx of  $\text{Ca}^{2+}$  that is normally triggered by the binding of glutamate and a co-agonist like glycine or D-serine. This modulation of calcium signaling is central to its mechanism of action.



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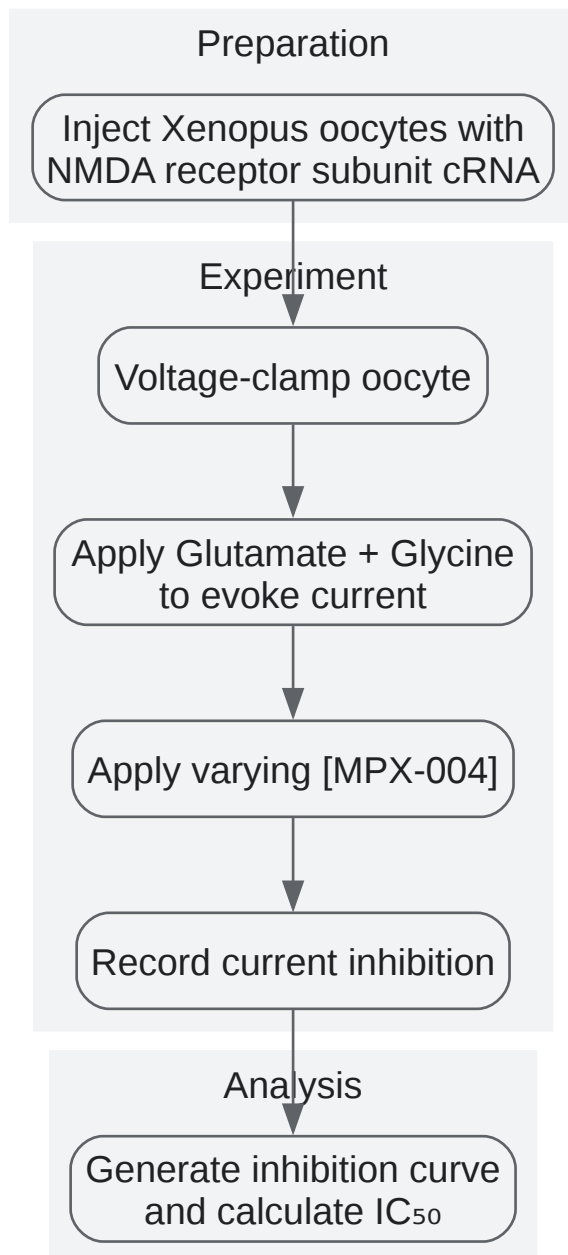
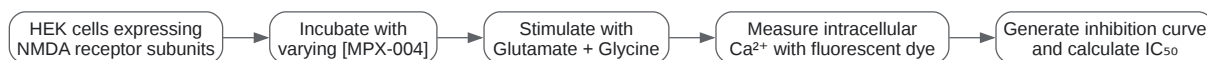
**MPX-004** Signaling Pathway

# Experimental Protocols

## HEK Cell Calcium Flux Assay

This assay was utilized to determine the IC50 of **MPX-004** on recombinant NMDA receptors.

- **Cell Culture:** Human Embryonic Kidney (HEK) cells were stably transfected to express human GluN1 and either GluN2A, GluN2B, or GluN2D subunits.
- **Compound Application:** Cells were incubated with varying concentrations of **MPX-004**.
- **Stimulation:** Cells were stimulated with glutamate and glycine (3  $\mu$ M each) to activate the NMDA receptors.[1][5]
- **Detection:** The resulting increase in intracellular Ca<sup>2+</sup> concentration was measured using a fluorescent calcium indicator.
- **Data Analysis:** Inhibition curves were generated by plotting the response against the compound concentration, and IC50 values were calculated using a fit to the Hill equation.[1][5]



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## References

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Address: 3281 E Guasti Rd

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